

Cyclotron production of Gallium-67 from zinc-68 target

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Compound of Interest

Compound Name: Gallium-67

Cat. No.: B084094

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An In-depth Technical Guide to the Cyclotron Production of **Gallium-67** from a Zinc-68 Target

Introduction

Gallium-67 (^{67}Ga) is a crucial radionuclide utilized in nuclear medicine for Single Photon Emission Computed Tomography (SPECT) imaging, particularly for the diagnosis of tumors and inflammatory diseases. With a convenient half-life of 78.3 hours and principal gamma-ray emissions at 93, 185, 300, and 394 keV, it allows for imaging several days after administration. The most common and efficient method for producing high-purity ^{67}Ga is through the proton bombardment of an enriched Zinc-68 (^{68}Zn) target in a medical cyclotron.

This guide provides a comprehensive overview of the entire production process, from the fundamental nuclear reaction and target preparation to irradiation parameters and the final radiochemical separation.

The $^{68}\text{Zn}(\text{p},2\text{n})^{67}\text{Ga}$ Nuclear Reaction

The primary nuclear reaction for the production of **Gallium-67** involves bombarding a stable ^{68}Zn nucleus with a proton (p), which results in the ejection of two neutrons (2n) and the formation of a ^{67}Ga nucleus.

Reaction: $^{68}\text{Zn} + \text{p} \rightarrow ^{67}\text{Ga} + 2\text{n}$

To maximize the yield of ^{67}Ga while minimizing the formation of radionuclidic impurities, the energy of the incident proton beam must be carefully selected. The optimal energy range for the $^{68}\text{Zn}(\text{p},2\text{n})^{67}\text{Ga}$ reaction is typically between 20 and 40 MeV.^[1] Using proton energies below the reaction threshold of competing reactions is critical for ensuring the radionuclidic purity of the final product.

Competing Nuclear Reactions:

- $^{68}\text{Zn}(\text{p},\text{n})^{68}\text{Ga}$: Produces Gallium-68, a positron emitter with a short half-life (68 min). This reaction has a lower energy threshold.
- $^{68}\text{Zn}(\text{p},3\text{n})^{66}\text{Ga}$: Produces Gallium-66, another positron emitter. This reaction requires higher proton energies.^[2]
- $^{68}\text{Zn}(\text{p},2\text{p})^{67}\text{Cu}$: Can produce Copper-67, a beta and gamma emitter.^[3]
- $^{67}\text{Zn}(\text{p},\text{n})^{67}\text{Ga}$: If the target is not fully enriched in ^{68}Zn , the presence of ^{67}Zn can also produce the desired product, though this is a minor pathway when using enriched material.
^[4]^[5]

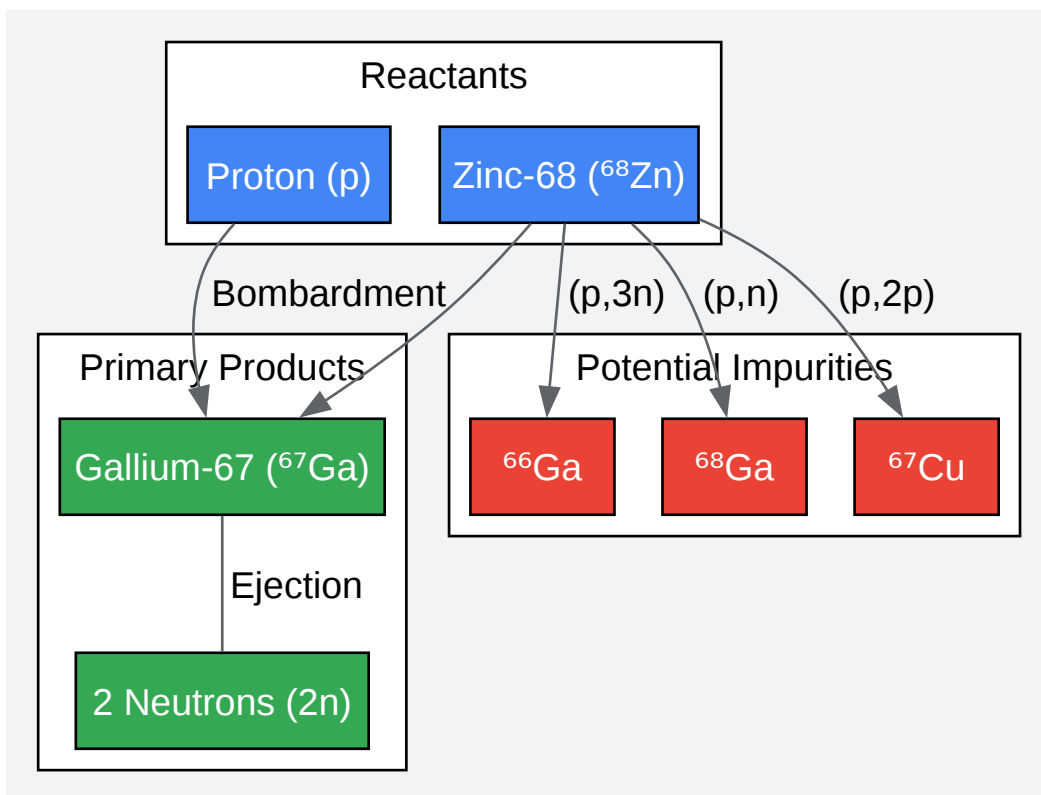
The cross-section of a nuclear reaction is a measure of its probability. The table below summarizes the cross-section data for the $^{68}\text{Zn}(\text{p},2\text{n})^{67}\text{Ga}$ reaction at various proton energies.

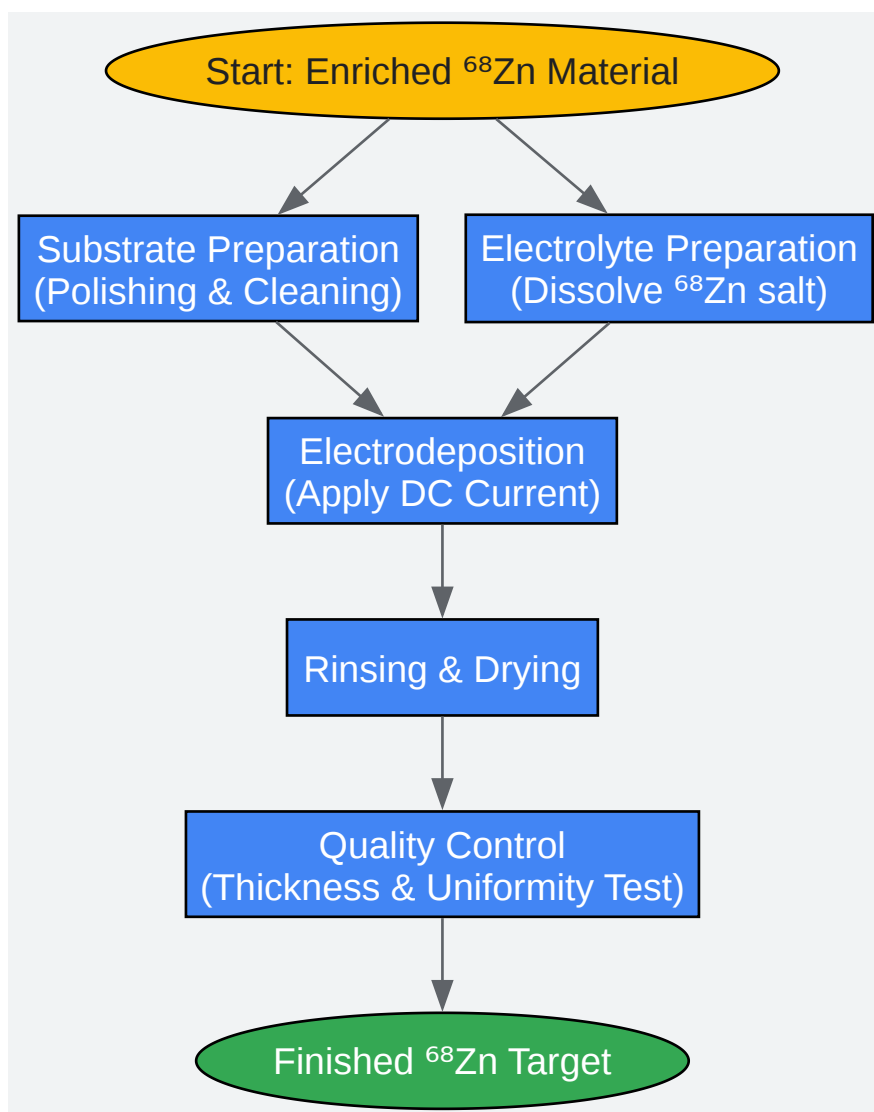
Table 1: Cross-Section Data for the $^{68}\text{Zn}(\text{p},2\text{n})^{67}\text{Ga}$ Reaction

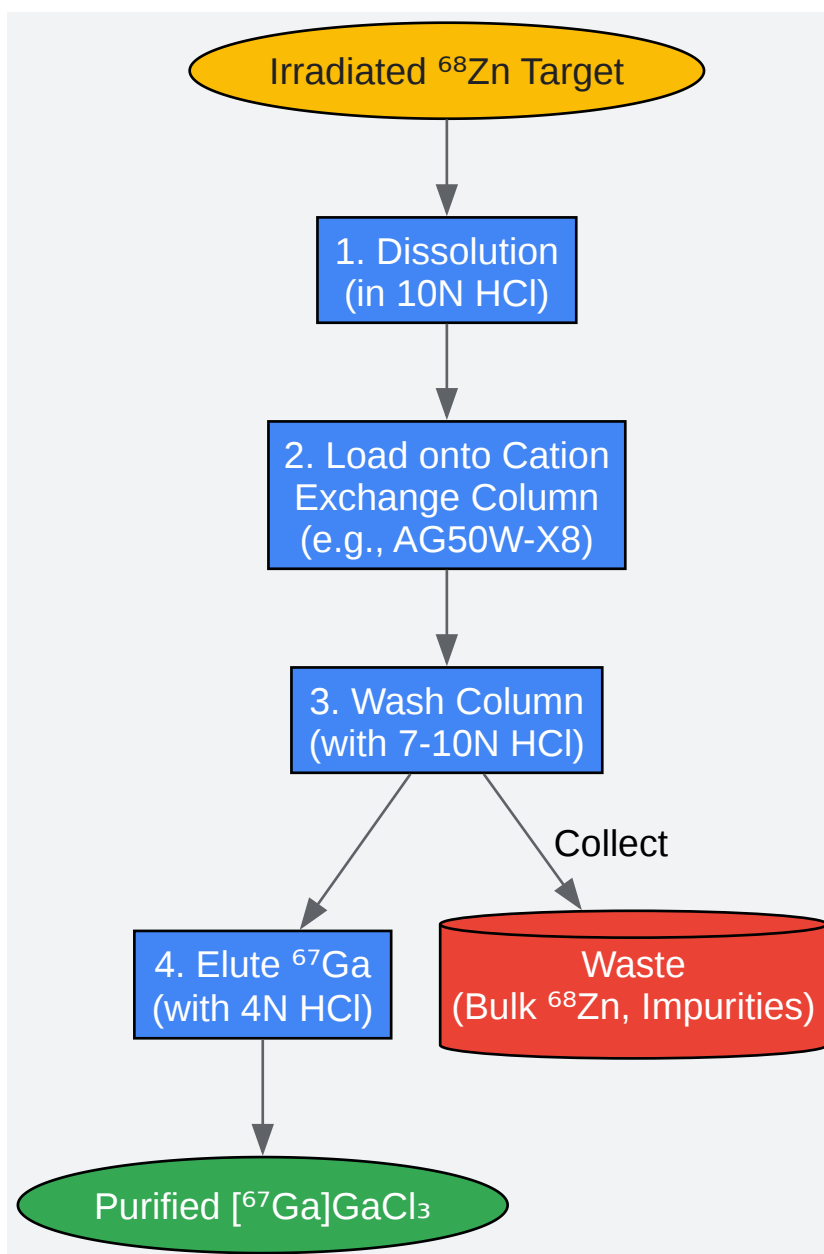
Proton Energy (MeV)	Cross-Section (mb)	Reference
15	~50	^[4]
20	~450	^[4]
25	~650	^[4]
30	~500	^[4]

| 40 | ~200 |^[3] |

Note: Cross-section values are approximate and can vary between different experimental measurements.







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